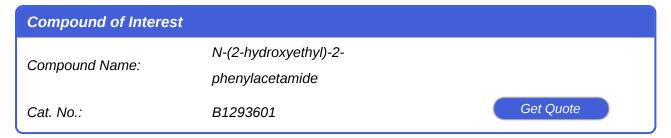




Core Properties of N-(2-hydroxyethyl)-2phenylacetamide

Author: BenchChem Technical Support Team. Date: December 2025



N-(2-hydroxyethyl)-2-phenylacetamide is a chemical compound belonging to the class of acetamides.[1] Its structure features a phenylacetamide moiety linked to a hydroxyethyl group. This combination of a hydrophobic phenyl ring and a hydrophilic hydroxyl group gives it distinct physicochemical properties.

Physicochemical Data

The fundamental properties of **N-(2-hydroxyethyl)-2-phenylacetamide** are summarized in the table below. These data are critical for its handling, formulation, and application in research and development.



Property	Value	Source
IUPAC Name	N-(2-hydroxyethyl)-2- phenylacetamide	[2]
Synonyms	N-(2- Hydroxyethyl)phenylacetamide , 2-phenylacetamidoethanol, N-(β- Hydroxyethyl)phenylacetamide	[2][3]
CAS Number	6269-99-4	[2][3]
Molecular Formula	C10H13NO2	[2][3]
Molecular Weight	179.22 g/mol	[3]
Melting Point	59-61 °C	[3]
Boiling Point	475-477 K at 0.001 bar (Reduced Pressure)	[2]
Appearance	White to off-white solid (Typical for similar amides)	[4]

Structural Information

Identifier	Value	Source
InChI	InChI=1S/C10H13NO2/c12-7-6-11-10(13)8-9-4-2-1-3-5-9/h1-5,12H,6-8H2,(H,11,13)	[2]
InChIKey	QNVPXZQZKQWBJW- UHFFFAOYSA-N	[2]
SMILES	C1=CC=C(C=C1)CC(=O)NCC O	[5]

Experimental Protocols



Detailed methodologies for the synthesis and analysis of **N-(2-hydroxyethyl)-2-phenylacetamide** are essential for its practical application.

Synthesis Protocol: Acylation of 2-Aminoethanol

The synthesis of **N-(2-hydroxyethyl)-2-phenylacetamide** can be achieved via the acylation of 2-aminoethanol with phenylacetic acid or its derivatives, such as phenylacetyl chloride. This is a standard method for forming amide bonds.[6][7]

Objective: To synthesize N-(2-hydroxyethyl)-2-phenylacetamide.

Materials:

- 2-Aminoethanol
- · Phenylacetyl chloride
- Anhydrous solvent (e.g., Dichloromethane or Tetrahydrofuran)
- Base (e.g., Triethylamine or Pyridine)
- · Hydrochloric acid (HCl), 1M solution
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Rotary evaporator
- Standard laboratory glassware

Procedure:

 Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-aminoethanol (1.0 equivalent) and a base like triethylamine (1.1 equivalents) in an anhydrous solvent.

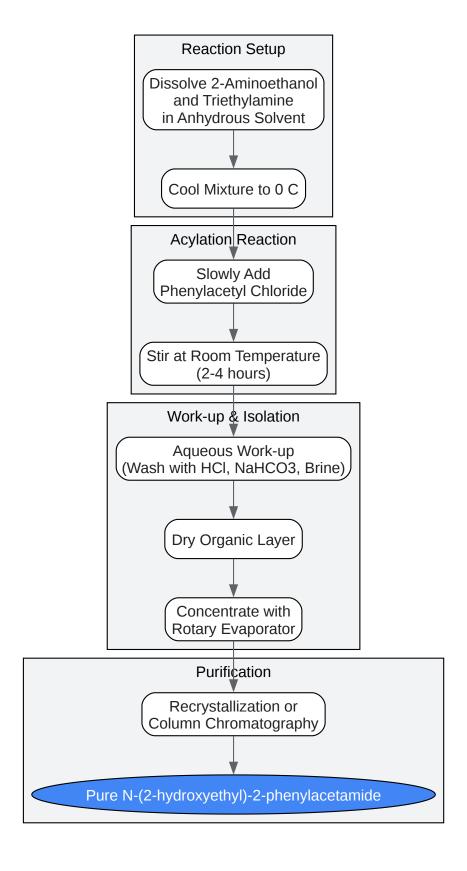
Foundational & Exploratory





- Cooling: Cool the reaction mixture to 0 °C using an ice bath to manage the exothermic nature of the reaction.[6]
- Addition of Acylating Agent: Slowly add a solution of phenylacetyl chloride (1.0 equivalent) in the same anhydrous solvent to the stirred mixture.
- Reaction: Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the progress by thin-layer chromatography (TLC).
- Work-up:
 - · Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated NaHCO₃ solution, and brine.
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
- Isolation: Filter off the drying agent and concentrate the organic solvent using a rotary evaporator to yield the crude product.
- Purification: Purify the crude **N-(2-hydroxyethyl)-2-phenylacetamide** by recrystallization from a suitable solvent (e.g., ethanol/water mixture) or by column chromatography.





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Caption: General workflow for the synthesis of **N-(2-hydroxyethyl)-2-phenylacetamide**.



Analytical Protocol: Reverse-Phase HPLC

A reverse-phase high-performance liquid chromatography (RP-HPLC) method can be used for the analysis and separation of **N-(2-hydroxyethyl)-2-phenylacetamide**.[8]

Objective: To analyze the purity of a sample of **N-(2-hydroxyethyl)-2-phenylacetamide**.

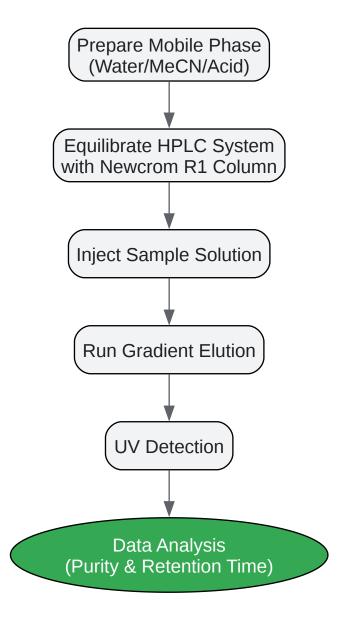
Instrumentation & Materials:

- HPLC system with a UV detector
- Newcrom R1 HPLC column (or equivalent C18 column)
- Mobile Phase A: Water with 0.1% Phosphoric Acid (or Formic Acid for MS compatibility)
- Mobile Phase B: Acetonitrile (MeCN)
- Sample dissolved in a suitable solvent (e.g., mobile phase)

Procedure:

- System Preparation: Equilibrate the HPLC system and the column with the initial mobile phase composition.
- Sample Injection: Inject a known volume of the dissolved sample onto the column.
- Elution: Run a gradient or isocratic elution method. A typical starting point could be a linear gradient from 10% to 90% MeCN over 15-20 minutes.
- Detection: Monitor the elution profile using a UV detector at an appropriate wavelength (e.g., 254 nm).
- Data Analysis: Integrate the peak corresponding to N-(2-hydroxyethyl)-2-phenylacetamide
 to determine its purity and retention time. This method is scalable for preparative separation
 to isolate impurities and is suitable for pharmacokinetic studies.[8]





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Caption: Experimental workflow for the HPLC analysis of **N-(2-hydroxyethyl)-2-phenylacetamide**.

Biological Activity and Context

While specific biological activity data for **N-(2-hydroxyethyl)-2-phenylacetamide** is not extensively documented in publicly available literature, the broader class of N-phenylacetamide derivatives has shown significant pharmacological potential.[7]

Potential Pharmacological Roles







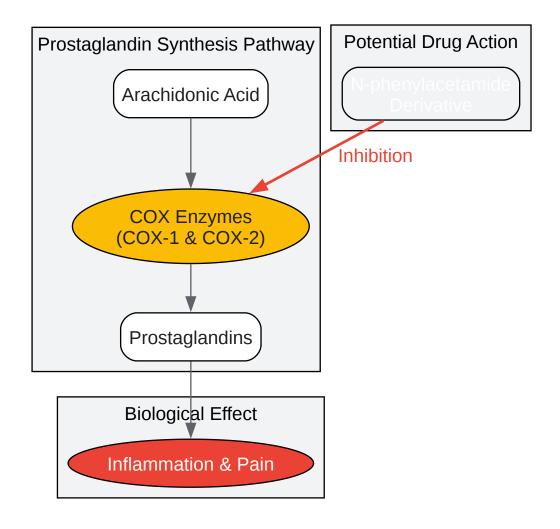
Research into structurally related compounds suggests that N-phenylacetamide derivatives could be valuable in drug discovery.[7][9] Areas of interest include:

- Anti-inflammatory and Analgesic Effects: Some N-phenylacetamide derivatives have been investigated for their ability to modulate inflammatory pathways.[6][7]
- Antimicrobial Activity: Derivatives have been synthesized and tested for their efficacy against various bacterial and tubercular strains.[9][10]
- Anticancer Properties: Certain substituted N-phenylacetamides have demonstrated cytotoxic effects against cancer cell lines.[9][11]

Potential Mechanism of Action: COX Inhibition

A plausible mechanism for the potential anti-inflammatory effects of N-phenylacetamide derivatives involves the inhibition of cyclooxygenase (COX) enzymes.[7] COX enzymes are central to the synthesis of prostaglandins, which are key mediators of inflammation and pain.[7] Inhibition of these enzymes would reduce prostaglandin production, thereby alleviating inflammatory symptoms.





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Caption: Potential anti-inflammatory mechanism via COX enzyme inhibition.

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